

Aurantinin Identification & General Anthocyanin Analysis

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Compound Focus: Aurantinidin

CAS No.: 25041-66-1

Cat. No.: S568887

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Aspect	Available Data & Methodological Context
Identification	Detected as a differentially accumulated metabolite in a non-targeted LC-MS/MS analysis of plant leaves [1].
Quantitative Spectroscopic Data	<i>Not explicitly provided in the searched literature.</i>

| **Experimental Protocol (LC-MS/MS)** | 1. **Sample Preparation:** Plant leaf tissues are harvested, immediately frozen in liquid nitrogen, and ground to a fine powder. Metabolites are typically extracted using a methanol-water solvent system [1]. 2. **Chromatography:** Separation is performed on a C18 column using a gradient elution program (e.g., water-acetonitrile with formic acid) [1]. 3. **Mass Spectrometry:** Analysis is conducted using a tandem mass spectrometer (e.g., QTRAP system) with Electrospray Ionization (ESI) in positive ion mode. The instrument is operated in Multiple Reaction Monitoring (MRM) mode to identify and quantify specific metabolites [1]. |

The general properties and analysis methods for common anthocyanidins can provide a useful reference for understanding **aurantinin**.

General Anthocyanidin Spectroscopy & Protocols

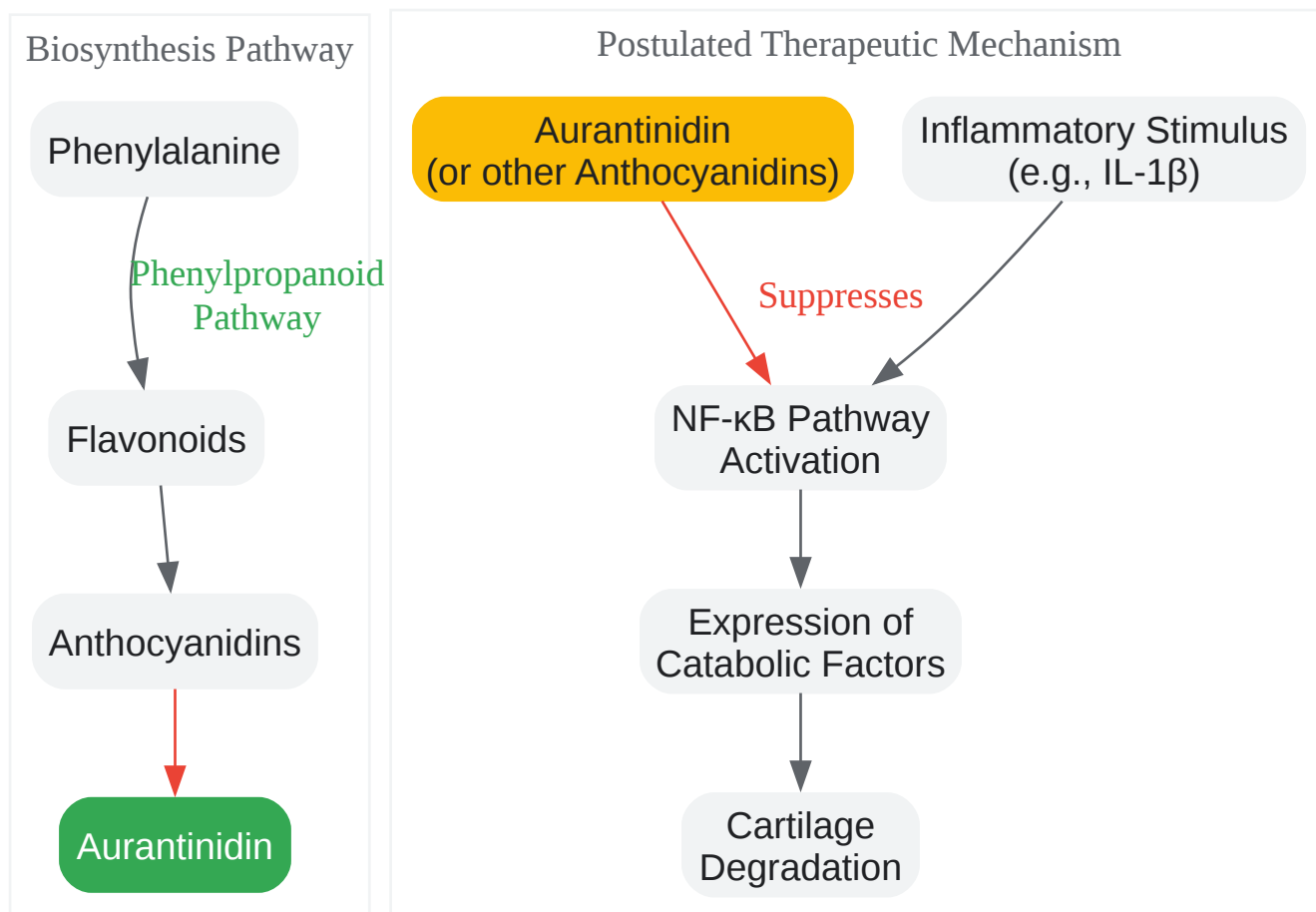
Aspect	Description & Common Techniques
Structural Backbone	All anthocyanidins share a flavylum cation backbone. Their color and spectral properties are influenced by hydroxylation, glycosylation, and pH [2].

| UV-Vis Spectroscopy | Typical Protocol:

- Prepare solutions at various pH levels (e.g., pH 1.0, 4.5, 7.0).
- Record absorption spectra from ~400-600 nm.
- **Expected Outcome:** At acidic pH, the flavylum cation form dominates, showing maximum absorption in the 490-550 nm range, which is responsible for red hues [2]. | | **Antioxidant Activity Assays** | Common methods to measure this property include: • **DPPH Assay:** Measures decrease in absorbance at ~517 nm as the radical is scavenged [2] [3]. • **ABTS⁺ Assay:** Measures the decolorization of the ABTS⁺ radical cation at ~734 nm [2] [3]. • **Ferric Reducing Antioxidant Power (FRAP):** Measures the formation of a blue-colored Fe²⁺ complex at ~593 nm [3]. |

Aurantidin Biosynthesis and Therapeutic Pathway

The diagram below illustrates the core biosynthetic pathway of **aurantidin** and other anthocyanidins, along with a proposed mechanism for its potential therapeutic action, based on the biological activities of related compounds [4].



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Aurantininidin biosynthesis and a proposed chondroprotective mechanism. The red arrow indicates suppression of a key inflammatory pathway [4].

Research Applications and Context

The potential therapeutic value of **aurantininidin** and other anthocyanidins is an area of growing interest, particularly in managing conditions like **osteoarthritis (OA)** [4]. The proposed mechanism, as shown in the pathway above, suggests that these compounds can suppress the NF-κB inflammatory signaling pathway, reducing the expression of catabolic factors that lead to cartilage breakdown [4].

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References

1. Transcriptome sequencing and anthocyanin metabolite ... [nature.com]
2. Anthocyanins: A Comprehensive Review of Their Chemical ... [pmc.ncbi.nlm.nih.gov]
3. Antioxidant Activity and Structural Characterization of ... [mdpi.com]
4. Anthocyanins and Anthocyanidins in the Management of ... [pmc.ncbi.nlm.nih.gov]

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